

4-Methoxyglucobrassicin: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Methoxyglucobrassicin

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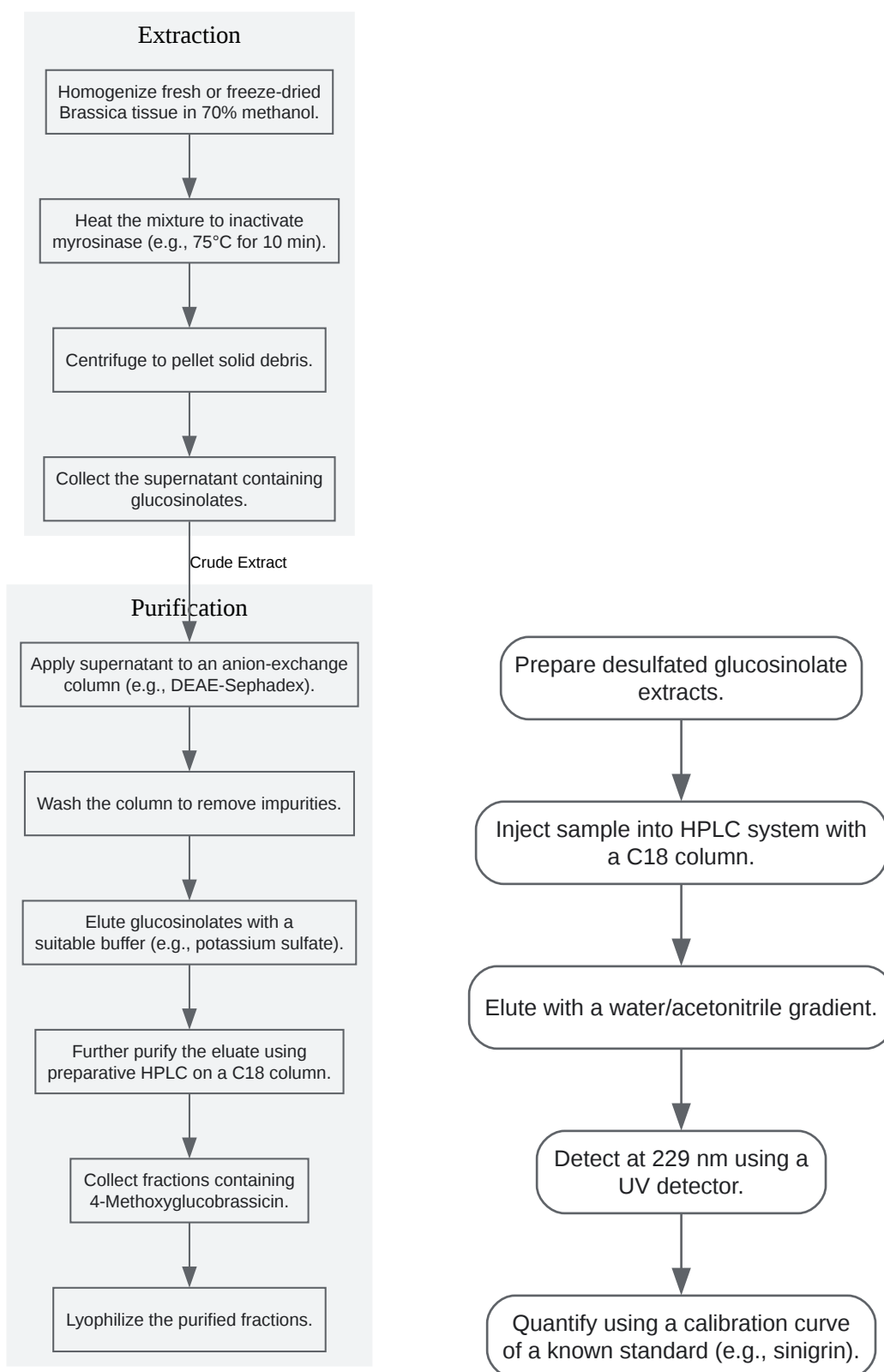
Introduction

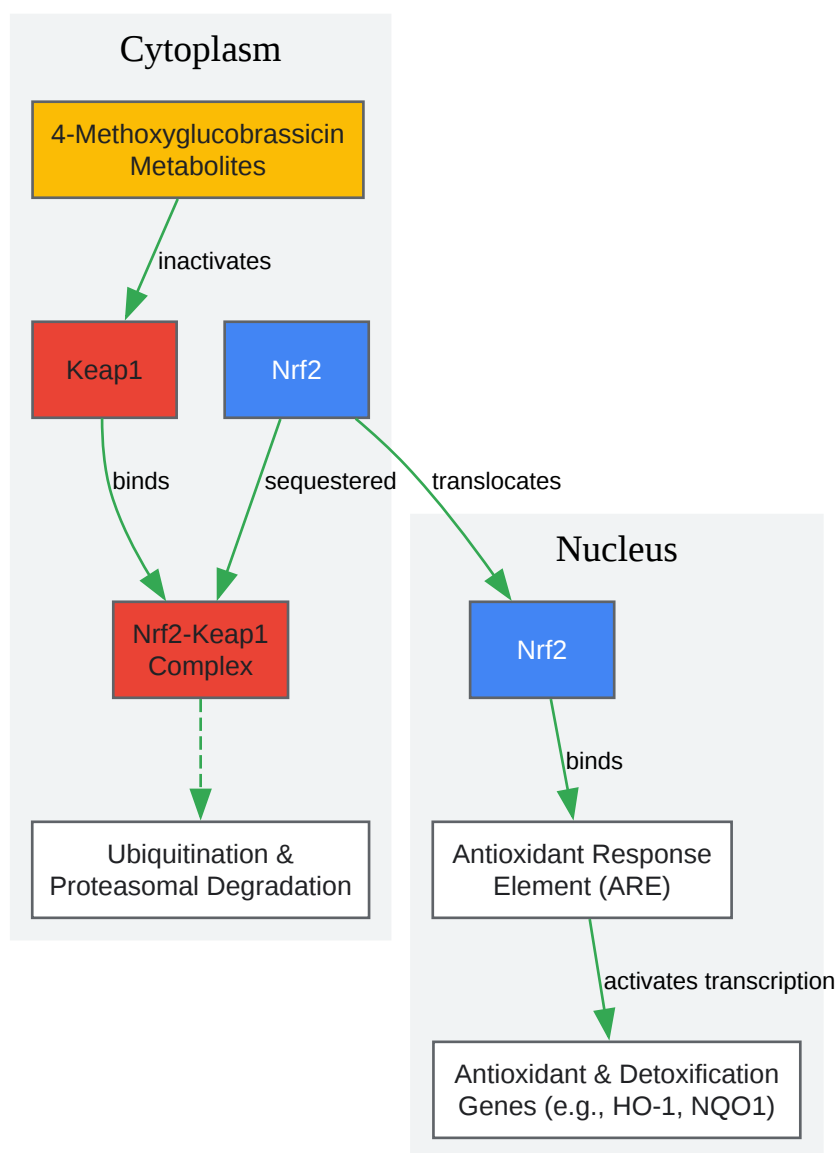
4-Methoxyglucobrassicin is a naturally occurring glucosinolate found in cruciferous vegetables of the Brassica genus, such as broccoli, cauliflower, and cabbage.^[1] As a member of the indole glucosinolate family, it is a subject of increasing interest in the scientific community due to the bioactive properties of its hydrolysis products.^[1] Upon enzymatic breakdown by myrosinase, **4-methoxyglucobrassicin** yields various metabolites, including indoles and isothiocyanates, which have demonstrated potential antioxidant and anticancer activities.^[1] This technical guide provides a comprehensive overview of the structure, chemical properties, relevant experimental protocols, and associated signaling pathways of **4-methoxyglucobrassicin** to support ongoing research and development efforts.

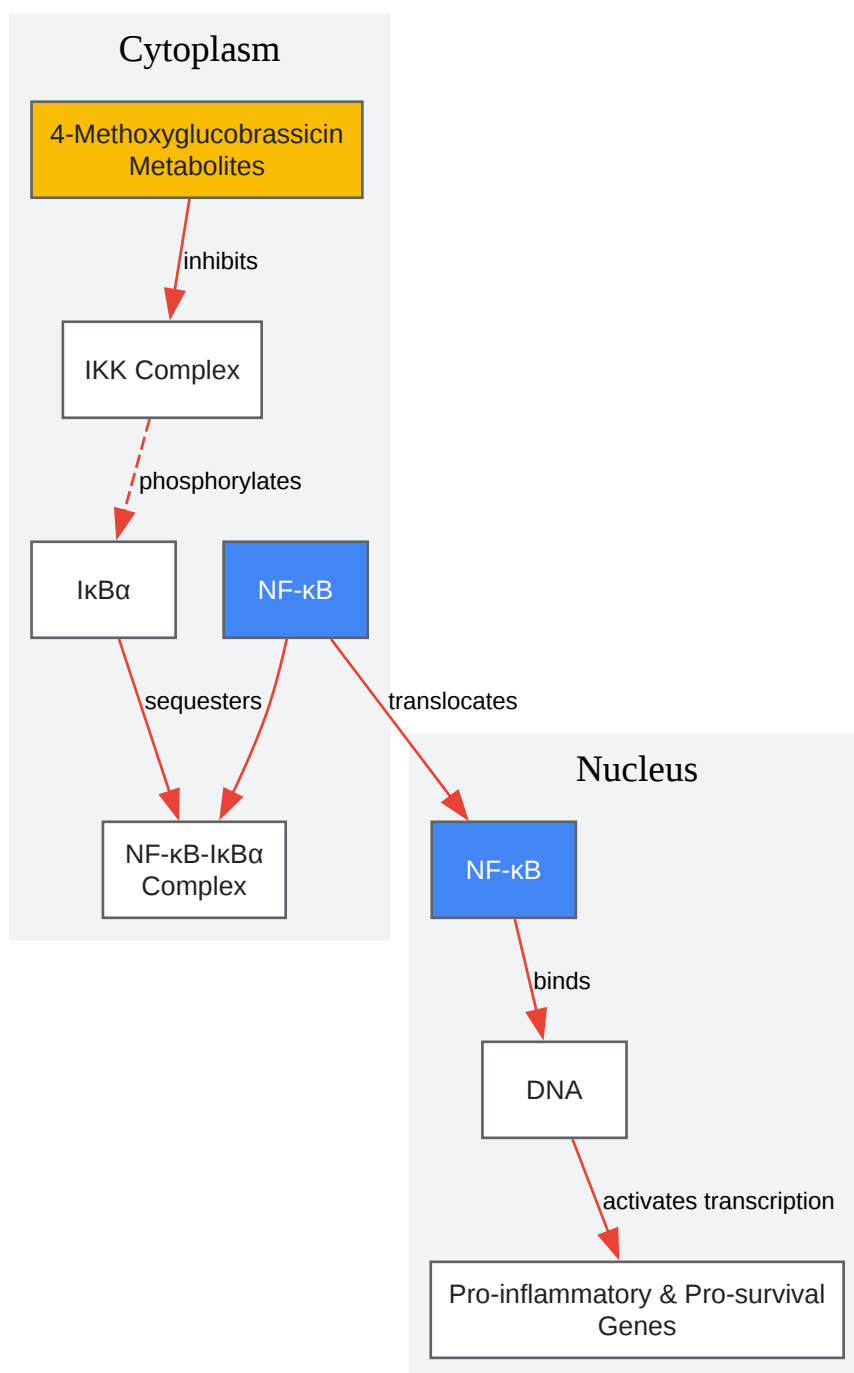
Chemical Structure and Properties

4-Methoxyglucobrassicin is a complex molecule characterized by a β -D-thioglucose group, a sulfonated oxime moiety, and a 4-methoxy-substituted indole side chain.

Structure:







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References

- 1. mdpi.com [mdpi.com]
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